

# INCB126503: A Deep Dive into its Structure-Activity Relationship and Preclinical Profile

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## Compound of Interest

Compound Name: INCB126503

Cat. No.: B15540836

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This technical guide provides a comprehensive overview of the structure-activity relationship (SAR), preclinical pharmacology, and mechanism of action of **INCB126503**, a potent and selective inhibitor of Fibroblast Growth Factor Receptor 2 (FGFR2) and Fibroblast Growth Factor Receptor 3 (FGFR3). This document summarizes key quantitative data, details experimental methodologies, and visualizes relevant biological pathways to support ongoing research and development in the field of FGFR-targeted cancer therapy.

## Introduction

Fibroblast growth factor receptors (FGFRs) are a family of receptor tyrosine kinases that play a crucial role in cell proliferation, differentiation, and survival.[1] Aberrant FGFR signaling, driven by gene amplification, mutations, or fusions, is a known oncogenic driver in various cancers, including cholangiocarcinoma and urothelial carcinoma.[1][2][3] While pan-FGFR inhibitors have demonstrated clinical efficacy, their utility is often limited by off-target toxicities, such as hyperphosphatemia, which is associated with the inhibition of FGFR1 and FGFR4.[2][3] This has spurred the development of next-generation inhibitors with improved selectivity for specific FGFR isoforms.

**INCB126503** emerged from a structure-guided drug design program aimed at identifying a potent and selective FGFR2/3 inhibitor with an improved therapeutic window.<sup>[2][4]</sup> This compound demonstrates excellent isoform selectivity, potent activity against clinically relevant gatekeeper mutations, and in vivo efficacy in tumor models without inducing hyperphosphatemia.<sup>[2][4]</sup>

## Structure-Activity Relationship (SAR)

The development of **INCB126503** involved a systematic exploration of the SAR of a pyrazolo[4,3-b]pyridine scaffold. High-throughput screening identified an initial hit compound with modest FGFR3 potency. Subsequent optimization focused on modifications at various positions of the core structure to enhance potency and selectivity.

## Core Scaffold Optimization

A key step in the discovery of **INCB126503** was the transition from a pyrazole to a pyrazolo[4,3-b]pyridine core, which led to a significant improvement in potency and selectivity for FGFR3 over FGFR1.<sup>[4]</sup> Further structure-based drug design and SAR studies led to the identification of the final clinical candidate.

## Key Chemical Moieties and their Impact on Activity

The following table summarizes the key structural modifications and their impact on the inhibitory activity against FGFR isoforms.

| Compound/Modification                   | R1 Group                         | R2 Group      | FGFR1<br>IC50 (nM) | FGFR2<br>IC50 (nM) | FGFR3<br>IC50 (nM) | FGFR4<br>IC50 (nM) |
|-----------------------------------------|----------------------------------|---------------|--------------------|--------------------|--------------------|--------------------|
| HTS Hit<br>(Compound 3)                 | 2,3-dimethylphenyl               | F             | 1835               | ND                 | 756                | ND                 |
| Pyrazolo[4,3-b]pyridine<br>(Compound 5) | 2,3-dimethylphenyl               | OMe           | 701                | ND                 | 144                | ND                 |
| INCB126503                              | 2,6-dichloro-3,5-dimethoxyphenyl | aminopyridine | 70                 | 2.1                | 1.2                | 64                 |

ND: Not Determined

## In Vitro and In Vivo Activity

**INCB126503** exhibits potent and selective inhibition of FGFR2 and FGFR3, including common gatekeeper mutations that confer resistance to other FGFR inhibitors.

## Enzymatic Activity

The inhibitory activity of **INCB126503** was assessed against a panel of recombinant human FGFR kinases.

| Kinase Target | IC50 (nM) |
|---------------|-----------|
| FGFR1         | 70        |
| FGFR2         | 2.1       |
| FGFR3         | 1.2       |
| FGFR3 (V555L) | 0.92      |
| FGFR3 (V555M) | 0.85      |
| FGFR4         | 64        |

## Cellular Activity

**INCB126503** demonstrated potent anti-proliferative activity in cell lines harboring FGFR2 or FGFR3 genetic alterations.

## In Vivo Efficacy

In preclinical xenograft models with FGFR3 genetic alterations, orally administered **INCB126503** led to dose-dependent tumor growth inhibition.<sup>[4]</sup> Importantly, and in contrast to pan-FGFR inhibitors, **INCB126503** did not cause hyperphosphatemia in naive mice at efficacious doses, consistent with its poor inhibition of FGFR1.<sup>[4]</sup>

## Experimental Protocols

### FGFR Kinase Enzymatic Assay

This protocol outlines the general procedure for determining the in vitro inhibitory activity of compounds against FGFR kinases.

Materials:

- Recombinant human FGFR enzymes (FGFR1, FGFR2, FGFR3, FGFR4)
- ATP
- Poly(Glu, Tyr) 4:1 peptide substrate

- Assay Buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl<sub>2</sub>, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)
- Test compound (e.g., **INCB126503**)
- ADP-Glo™ Kinase Assay kit (Promega)
- 384-well plates

#### Procedure:

- Prepare serial dilutions of the test compound in DMSO.
- Add the test compound dilutions to the wells of a 384-well plate.
- Add the FGFR enzyme and substrate solution to the wells.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
- Stop the kinase reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay system according to the manufacturer's instructions.
- Determine the IC<sub>50</sub> values by fitting the data to a four-parameter logistic equation.

## Cell Proliferation Assay

This protocol describes a common method for assessing the anti-proliferative activity of compounds in cancer cell lines.

#### Materials:

- Cancer cell line with known FGFR alterations (e.g., RT112 bladder cancer cells with FGFR3 fusion)
- Cell culture medium (e.g., RPMI-1640) supplemented with fetal bovine serum (FBS) and antibiotics

- Test compound (e.g., **INCB126503**)
- CellTiter-Glo® Luminescent Cell Viability Assay kit (Promega)
- 96-well plates

#### Procedure:

- Seed the cells in a 96-well plate at a predetermined density and allow them to attach overnight.
- Treat the cells with serial dilutions of the test compound.
- Incubate the plate for a specified period (e.g., 72 hours) at 37°C in a humidified incubator with 5% CO<sub>2</sub>.
- Measure cell viability using the CellTiter-Glo® assay according to the manufacturer's protocol.
- Calculate the IC<sub>50</sub> values from the dose-response curves.

## In Vivo Xenograft Model

This protocol provides a general framework for evaluating the in vivo anti-tumor efficacy of a test compound.

#### Materials:

- Immunocompromised mice (e.g., nude mice)
- Cancer cell line with FGFR alterations
- Test compound formulated for oral administration
- Vehicle control

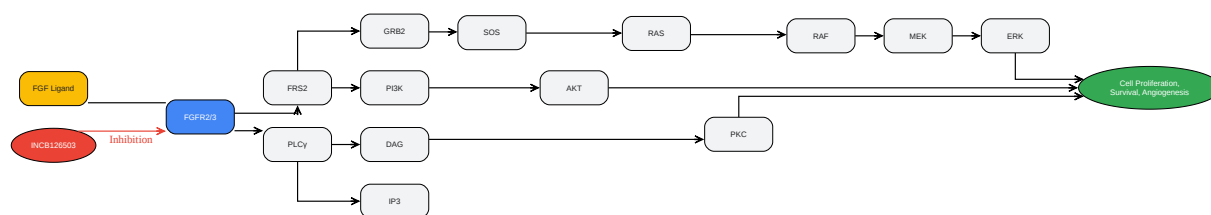
#### Procedure:

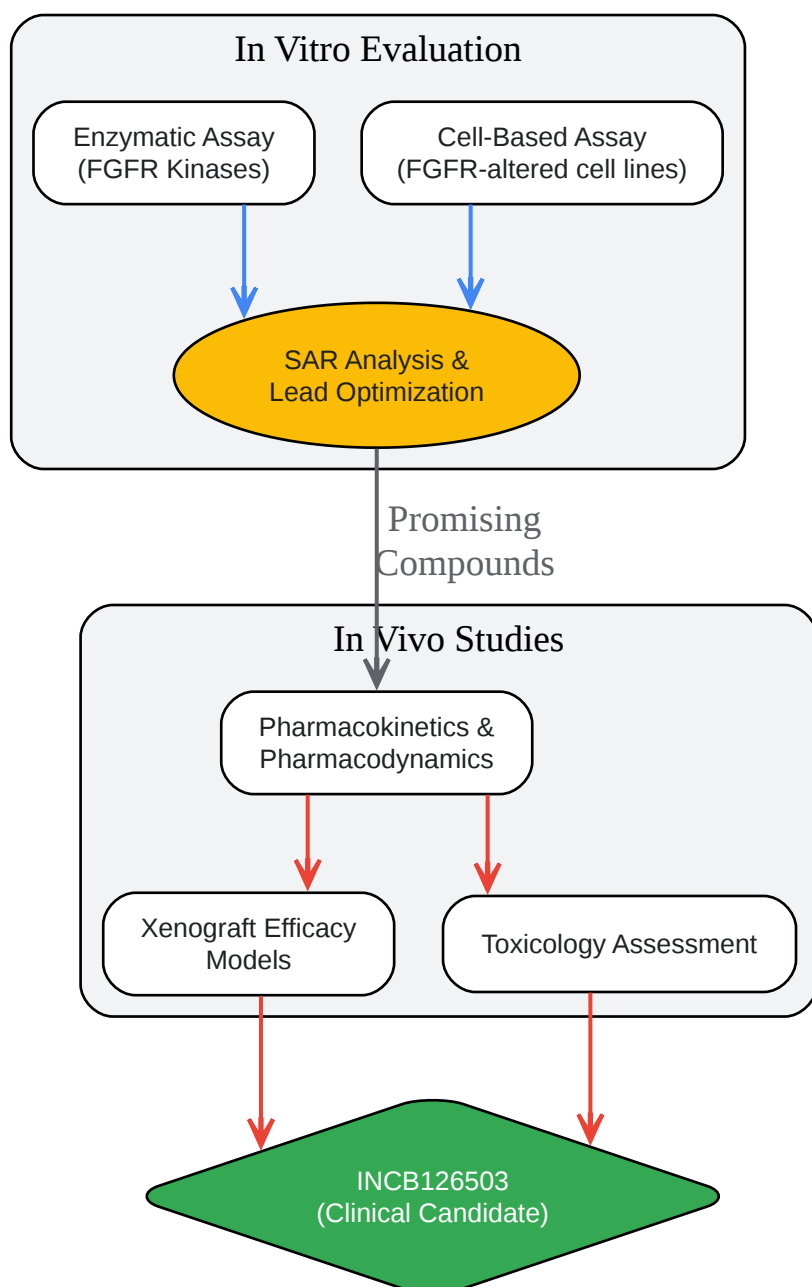
- Subcutaneously implant the cancer cells into the flank of the mice.

- Allow the tumors to grow to a palpable size (e.g., 100-200 mm<sup>3</sup>).
- Randomize the mice into treatment and control groups.
- Administer the test compound or vehicle control orally, once or twice daily, for a specified duration.
- Monitor tumor volume and body weight regularly.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., pharmacodynamic marker assessment).
- Calculate the tumor growth inhibition (TGI) for each treatment group.

## Signaling Pathways and Mechanism of Action

**INCB126503** exerts its anti-tumor effects by inhibiting the kinase activity of FGFR2 and FGFR3, thereby blocking downstream signaling pathways that are critical for cancer cell growth and survival.





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